

# Comprehensive Safety and Handling Guide for 2-(Morpholin-2-yl)ethanol

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## Compound of Interest

Compound Name: 2-(Morpholin-2-yl)ethanol

Cat. No.: B139509

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This guide provides essential safety and logistical information for the handling and disposal of **2-(Morpholin-2-yl)ethanol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper chemical management.

## Chemical Properties and Hazards

**2-(Morpholin-2-yl)ethanol** is a hazardous substance that requires careful handling to prevent adverse health effects. It is a primary alcohol and a tertiary amino compound. Key hazards include the risk of serious eye damage, skin irritation, and respiratory system irritation.<sup>[1][2]</sup> It may also cause skin sensitization upon contact.<sup>[1]</sup> The compound is combustible and can emit toxic fumes, including nitrogen oxides and carbon monoxide, when heated to decomposition.<sup>[1]</sup> <sup>[3]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H13NO2	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	131.18 g/mol	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[5]</a>
Boiling Point	264°F (129°C)	<a href="#">[5]</a>
Flash Point	98°F (36.7°C) (open cup)	<a href="#">[5]</a>
Solubility	Miscible in water	<a href="#">[5]</a>

## Operational Plan for Handling

Strict adherence to the following operational procedures is mandatory to minimize exposure and ensure safety.

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[6\]](#)
- Use explosion-proof electrical and ventilating equipment.[\[7\]](#)

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[\[2\]](#)[\[6\]](#)[\[8\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
  - Wear chemical-resistant gloves, such as PVC or neoprene.[\[1\]](#) Inspect gloves for any signs of degradation or puncture before use.
  - Don a lab coat or chemical-resistant apron.[\[6\]](#)

- Wear closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[2][6]

### 3. Handling Procedures:

- Avoid all personal contact with the chemical, including inhalation of vapors.[1]
- Keep the container tightly sealed when not in use.[1][2]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[1][9]
- Do not smoke, eat, or drink in the handling area.[1][7]
- Ground and bond containers when transferring the material to prevent static discharge.[8]
- Use only non-sparking tools.[6][7]

### 4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [2][3]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][3]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[2]
- Spills:

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert material (e.g., dry sand, earth) and place it into a chemical waste container.[2]
- Major Spills: Evacuate the area. Alert emergency responders. Wear full protective clothing and a self-contained breathing apparatus.[1]

## Disposal Plan

Proper disposal of **2-(Morpholin-2-yl)ethanol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Characterization:

- **2-(Morpholin-2-yl)ethanol** is considered a hazardous waste. All waste materials contaminated with this chemical must be handled as such.

### 2. Waste Collection and Storage:

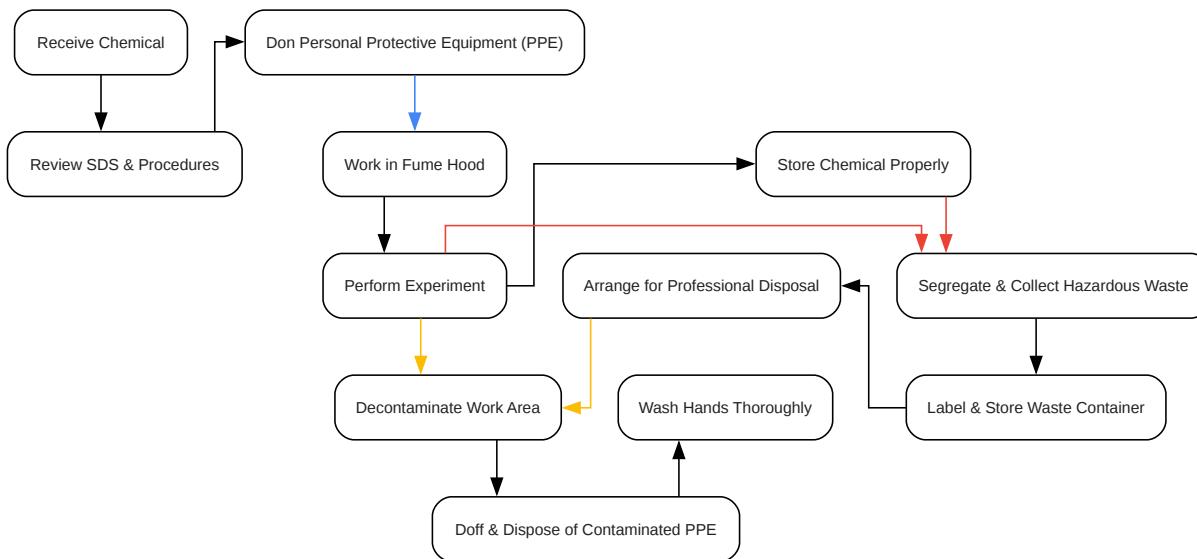
- Collect all waste, including unused product and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed hazardous waste container.
- Store the waste container in a cool, dry, well-ventilated area, away from incompatible materials.

### 3. Disposal Method:

- Do not dispose of this chemical down the drain.[1]
- All chemical waste must be disposed of through a licensed chemical waste disposal company.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to arrange for waste pickup.
- Recycling or reclamation may be an option; consult the manufacturer or a licensed waste management authority for possibilities.[1]

# Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2-(Morpholin-2-yl)ethanol** from receipt to disposal.



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Caption: Workflow for Safe Handling of **2-(Morpholin-2-yl)ethanol**.

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